

Technical Support Center: Butyl 4-amino-2-hydroxybenzoate Crystallization

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Compound of Interest

Compound Name: Butyl 4-amino-2-hydroxybenzoate

CAS No.: 6078-62-2

Cat. No.: B15491976

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Welcome to the Technical Support Center for **Butyl 4-amino-2-hydroxybenzoate** (also known as Butyl aminosalicylate). This guide is designed for researchers, process chemists, and drug development professionals facing challenges during the isolation and purification of this compound.

Crystallizing aminosalicylate esters presents unique thermodynamic and chemical stability challenges. Because the molecule possesses both an electron-rich aromatic amine and a hydrolyzable ester, it is highly susceptible to oxidation, hydrolysis, and liquid-liquid phase separation (LLPS) during crystallization [1]. This guide synthesizes field-proven methodologies and thermodynamic principles to help you troubleshoot and optimize your crystallization workflows.

Part 1: Physicochemical Data & Crystallization Impact

To rationally design a crystallization process, one must first understand the intrinsic properties of the solute. The table below summarizes the critical quantitative data that dictate the behavior of **Butyl 4-amino-2-hydroxybenzoate** in solution [1].

Property	Value / Description	Impact on Crystallization Strategy
Molecular Formula	C ₁₁ H ₁₅ NO ₃	Moderate lipophilicity; requires binary solvent systems (e.g., Ethyl Acetate/Heptane) to balance solubility and yield.
Molecular Weight	209.24 g/mol	Standard diffusion rates; requires moderate agitation (200-250 rpm) to prevent localized supersaturation.
Melting Point	~45–50 °C (varies by isomer)	Critical Risk: Low melting point increases the probability of crossing the LLPS boundary ("oiling out") if crystallization is attempted at elevated temperatures.
Functional Groups	Amine (-NH ₂), Phenol (-OH), Ester	High propensity for auto-oxidation (amine) and hydrolysis (ester). Extensive hydrogen bonding can lead to solvent trapping.
Solubility Profile	Soluble in EtOAc, EtOH, DCM; Insoluble in Heptane, Water	Ideal for anti-solvent crystallization. Water should be strictly avoided to prevent ester hydrolysis.

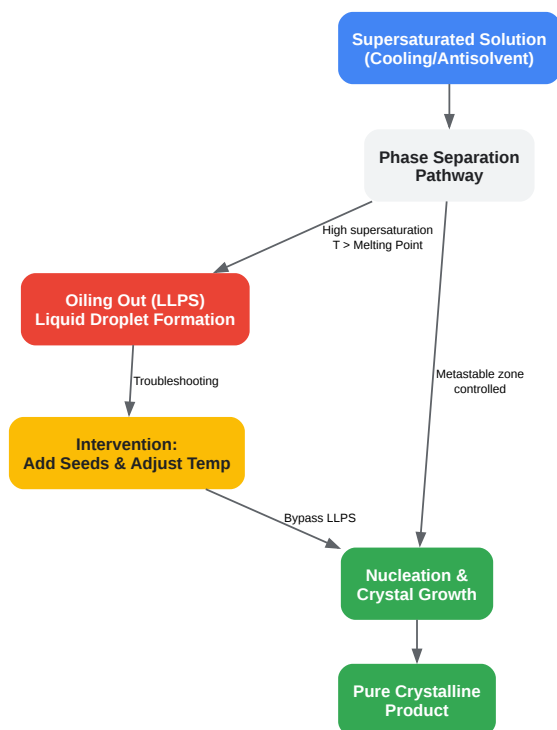
Part 2: Troubleshooting FAQs & Mechanistic Insights

Q1: My product is "oiling out" (forming a second liquid phase) instead of forming solid crystals. Why is this happening and how do I fix it?

The Causality: "Oiling out" is a manifestation of Liquid-Liquid Phase Separation (LLPS) [2]. It occurs when the supersaturated solution crosses the binodal solubility curve before reaching the solid-liquid nucleation boundary. Because **Butyl 4-amino-2-hydroxybenzoate** has a relatively low melting point (~45–50 °C), highly concentrated solutions at elevated temperatures will spontaneously separate into a solute-rich oil phase and a solvent-rich continuous phase rather than forming a crystal lattice [3].

The Solution: You must bypass the LLPS region by altering the thermodynamic pathway.

- Lower the Initial Concentration: Dilute the system so that the supersaturation trajectory intersects the solid nucleation curve below the critical LLPS temperature.
- Use Anti-Solvent Seeding: Instead of crash-cooling, hold the temperature just above the saturation point, add a precise ratio of anti-solvent (e.g., Heptane), and introduce seed crystals. Seeding provides immediate nucleation sites, consuming supersaturation and pulling the system away from the LLPS boundary [2].



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Caption: Thermodynamic pathway and intervention strategy for bypassing LLPS (oiling out).

Q2: The isolated crystals are turning pink or brown during filtration and drying. What causes this discoloration?

The Causality: The 4-amino group on the salicylate ring is an electron-rich aromatic amine. In the presence of oxygen, light, or trace transition metals (often introduced via lower-grade solvents), the amine undergoes radical auto-oxidation to form highly conjugated quinone-imine

species. Even parts-per-million (ppm) levels of these degradants will impart a strong pink or brown color to the bulk white solid.

The Solution:

- **Inert Atmosphere:** Conduct all dissolution, crystallization, and filtration steps under a strict Nitrogen or Argon blanket.
- **Antioxidant Washes:** If the starting material is already discolored, perform an initial organic wash with a mild aqueous reducing agent (e.g., 1% sodium dithionite) prior to crystallization. Ensure the organic phase is thoroughly dried afterward.
- **Opaque Equipment:** Dry the final product in a vacuum oven protected from ambient light.

Q3: How do I prevent ester hydrolysis during the recrystallization process?

The Causality: The butyl ester bond is susceptible to nucleophilic acyl substitution (hydrolysis), yielding 4-aminosalicylic acid and butanol. This reaction is catalyzed by trace acids/bases and accelerated by heat in the presence of water.

The Solution: Avoid protic/aqueous solvent systems. Utilize anhydrous Ethyl Acetate (EtOAc) and Heptane. Never heat the solution above 55 °C, as the combination of thermal stress and trace moisture will rapidly degrade the ester.

Part 3: Self-Validating Experimental Protocol

To ensure reproducibility and high yield, use the following anti-solvent crystallization protocol. This method is designed as a self-validating system: it includes specific checkpoints to verify the thermodynamic state of the process before proceeding to the next step.

Optimized Anti-Solvent Crystallization (EtOAc / Heptane)

Reagents:

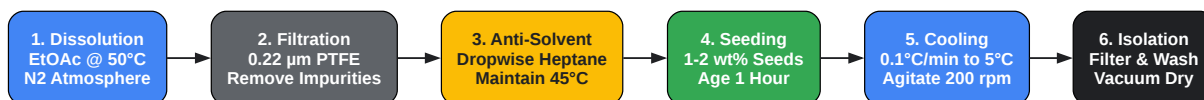
- Crude **Butyl 4-amino-2-hydroxybenzoate** (10.0 g)
- Anhydrous Ethyl Acetate (EtOAc) - Good Solvent

- Anhydrous Heptane - Anti-Solvent
- Pure Seed Crystals (0.1 g, 1 wt%)

Step-by-Step Methodology:

- Dissolution & Degassing:
 - Suspend 10.0 g of crude product in 30 mL of anhydrous EtOAc in a jacketed reactor.
 - Purge the headspace with N₂ for 5 minutes.
 - Heat the jacket to 50 °C with moderate agitation (200 rpm).
 - Validation Checkpoint: Visually confirm complete dissolution. The solution should be clear. If turbidity persists, add EtOAc in 2 mL increments until clear.
- Polish Filtration (Hot):
 - Pass the hot solution through a 0.22 µm PTFE filter into a pre-warmed (50 °C) clean reactor under N₂.
 - Causality: This removes insoluble impurities and trace metals that catalyze amine oxidation.
- Anti-Solvent Addition (Approaching Metastability):
 - Maintain the solution at 45 °C.
 - Slowly dose in 20 mL of Heptane over 30 minutes using a syringe pump.
 - Validation Checkpoint: The solution should remain clear. If localized cloudiness appears and does not dissipate, the anti-solvent addition rate is too fast. Pause addition until the solution clears.
- Seeding & Aging:
 - Add 0.1 g of pure **Butyl 4-amino-2-hydroxybenzoate** seed crystals.

- Hold the temperature at 45 °C for 1 hour.
- Validation Checkpoint: Observe the reactor. The seed crystals must remain suspended and not dissolve (confirming supersaturation) nor melt into oil droplets (confirming successful bypass of LLPS).
- Controlled Cooling:
 - Initiate a linear cooling ramp from 45 °C to 5 °C at a rate of 0.1 °C/min.
 - Continuously dose an additional 40 mL of Heptane during the cooling phase.
 - Causality: Slow cooling maintains the system within the metastable zone, promoting the growth of large, easily filterable crystals rather than trapping solvent in a rapid crash-precipitation.
- Isolation & Drying:
 - Filter the slurry under a stream of N₂.
 - Wash the filter cake with 15 mL of pre-chilled (5 °C) Heptane/EtOAc (9:1 v/v).
 - Dry in a vacuum oven at 30 °C for 12 hours.
 - Validation Checkpoint: Analyze the mother liquor via HPLC. The residual solute concentration should be <2 mg/mL, confirming optimal yield recovery.



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Caption: Step-by-step anti-solvent crystallization workflow for **Butyl 4-amino-2-hydroxybenzoate**.

References

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